

Selecting the Right HPMCAS Grade for Enteric Coating: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hypromellose acetate succinate*

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Introduction to HPMCAS for Enteric Coating

Hydroxypropyl Methylcellulose Acetate Succinate (HPMCAS) is a highly versatile polymer widely used in the pharmaceutical industry for enteric coating of solid dosage forms such as tablets, capsules, and pellets.^{[1][2][3]} Its pH-dependent solubility allows for the protection of active pharmaceutical ingredients (APIs) from the acidic environment of the stomach and ensures their targeted release in the higher pH of the small intestine.^{[1][3][4]} HPMCAS is available in different grades, primarily distinguished by the ratio of acetyl and succinoyl group substitution on the cellulose backbone. This variation in substitution dictates the pH at which the polymer dissolves, making the selection of the appropriate grade a critical step in the formulation of delayed-release drug products.^[3]

The three primary chemical grades of HPMCAS are:

- L Grade (Low pH dissolution): Soluble at pH ≥ 5.5
- M Grade (Medium pH dissolution): Soluble at pH ≥ 6.0
- H Grade (High pH dissolution): Soluble at pH ≥ 6.8

Each of these chemical grades is also available in different physical forms, typically fine (F) and granular (G) powders. This document provides detailed application notes and protocols to

guide researchers and drug development professionals in selecting the appropriate HPMCAS grade and developing a robust enteric coating formulation.

Physicochemical Properties of HPMCAS Grades

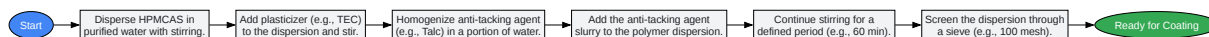
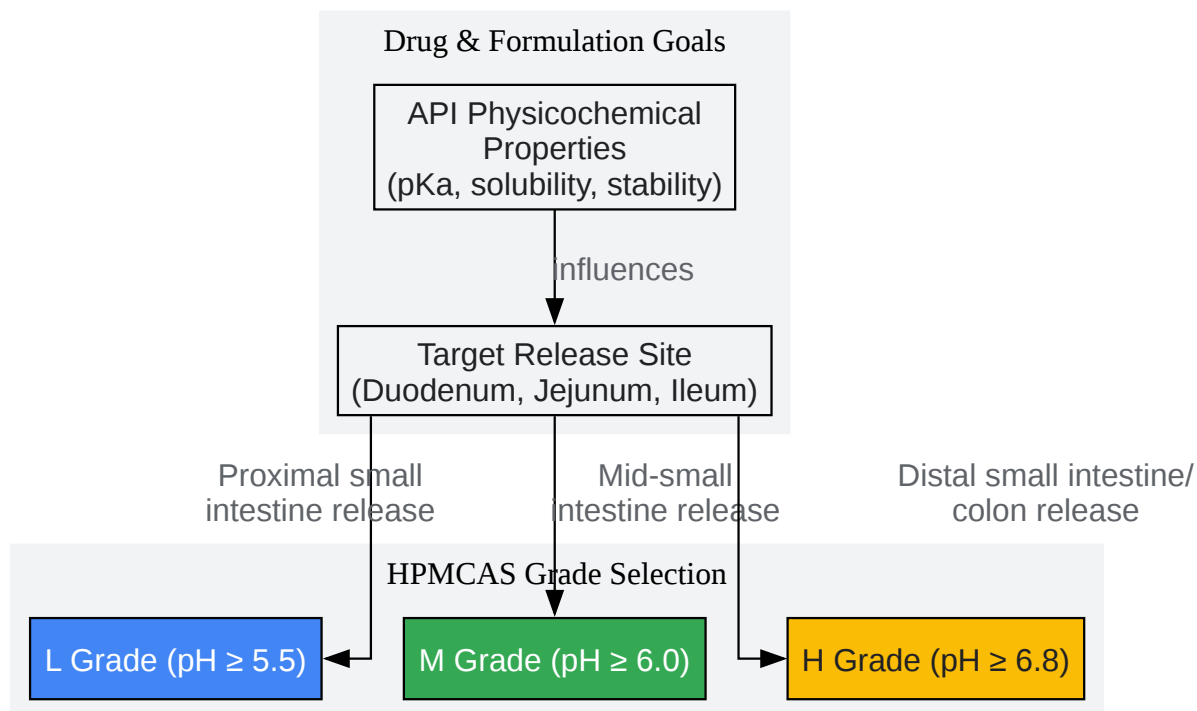
The performance of an HPMCAS enteric coating is directly related to its physicochemical properties. The ratio of acetyl to succinoyl groups is the primary determinant of the polymer's dissolution pH. A higher succinoyl content leads to a lower dissolution pH, while a higher acetyl content results in a higher dissolution pH.

HPMCAS Grade	Acetyl Content (%)	Succinoyl Content (%)	Dissolution pH
L Grade (e.g., AS-LF, AS-LG)	5.0 - 9.0	14.0 - 18.0	≥ 5.5
M Grade (e.g., AS-MF, AS-MG)	7.0 - 11.0	10.0 - 14.0	≥ 6.0
H Grade (e.g., AS-HF, AS-HG)	10.0 - 14.0	4.0 - 8.0	≥ 6.8

Data compiled from multiple sources.

HPMCAS Grade Selection Strategy

The selection of the appropriate HPMCAS grade is a critical decision in the development of an enteric-coated dosage form. The primary factor to consider is the desired drug release profile, which is often dictated by the drug's absorption window in the gastrointestinal tract and its stability at different pH values.



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